

# Technical Profile of AEG-41174

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**Compound Focus:** AEG-41174

Cat. No.: S547868

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**AEG-41174** is a novel, small-molecule tyrosine kinase inhibitor investigated for its potential in treating hematological malignancies [1]. Its key distinguishing feature is its **non-adenosine triphosphate (ATP) competitive mechanism**, which may allow it to overcome resistance to earlier ATP-competitive inhibitors [1].

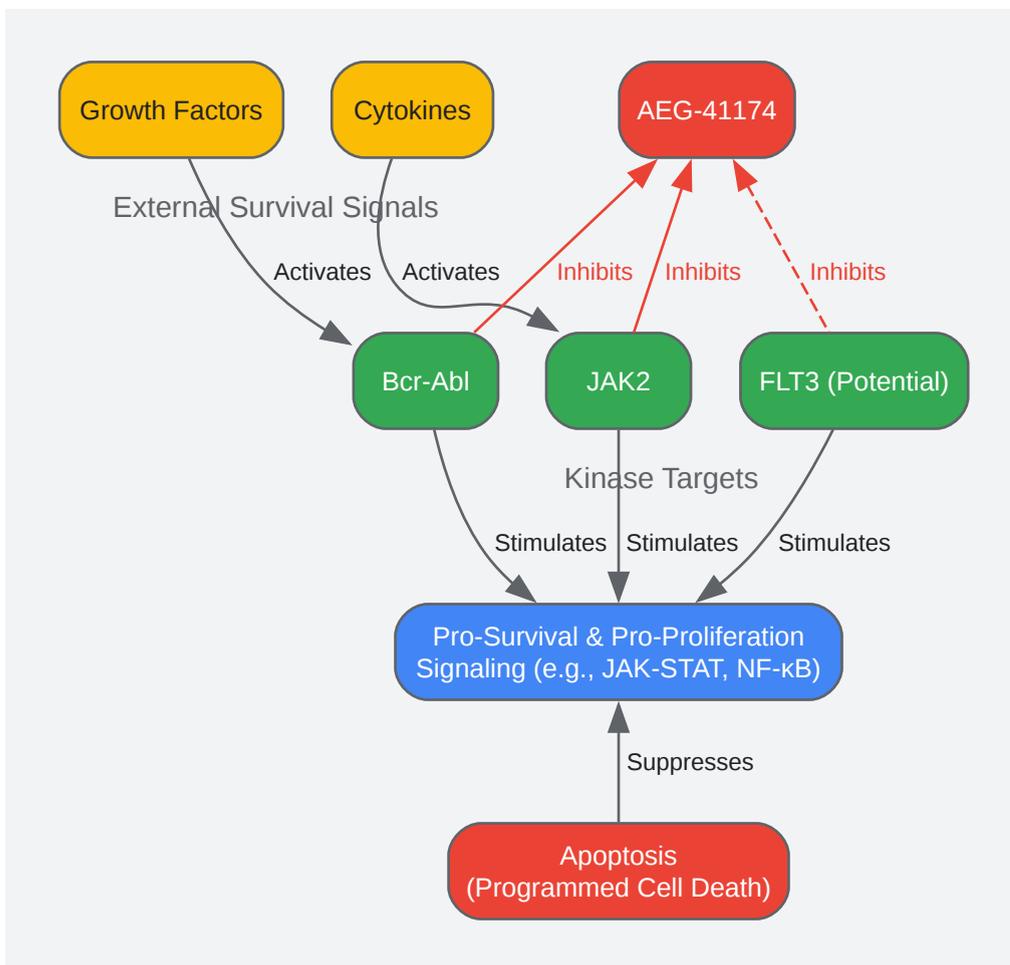
The table below summarizes the core molecular and mechanistic characteristics of **AEG-41174**:

Property	Description
Primary Targets	Janus kinase 2 (JAK2), Bcr-Abl [1]
Secondary Target	Potentially FLT3 (based on similar compounds) [1]
Mechanism of Action	Non-ATP competitive tyrosine kinase inhibitor [1]
Molecular Formula	$C_{18}H_{18}N_4O$ [1]
Molecular Weight	306.36 g/mol [1]
Solubility	Soluble in DMSO; not soluble in water [1]
Clinical Status (as of 2019)	Phase 1 clinical trial for blood cancers [2]

## Mechanism of Action and Signaling Pathways

**AEG-41174** functions by binding to the active sites of specific tyrosine kinases, preventing their phosphorylation activity [1]. This inhibition disrupts crucial signaling pathways that promote cell division and survival in cancer cells, leading to decreased proliferation and increased apoptosis (programmed cell death) [1].

The following diagram illustrates the proposed signaling pathways affected by **AEG-41174** and its role in inducing apoptosis in cancer cells.



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This mechanism is distinct from first-generation inhibitors like Imatinib and Nilotinib, potentially offering a therapeutic avenue for resistant cancers [1].

Compound Name	Target Kinase(s)	Mechanism	Clinical Status
AEG-41174	JAK2, Bcr-Abl	Non-ATP competitive inhibitor	Phase 1 trials [1]
Imatinib	Bcr-Abl	ATP competitive inhibitor	Approved for CML [1]
Ruxolitinib	JAK1 & JAK2	ATP competitive inhibitor	Approved for myelofibrosis [1]
Nilotinib	Bcr-Abl	ATP competitive inhibitor	Approved for CML [1]

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## References

1. Buy AEG - 41174 | >98% [smolecule.com]
2. Human Genome Sciences and Aegera Therapeutics... | Fierce Biotech [fiercebiotech.com]

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